

Application Note: Preparation of SC144 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: SC144 hydrochloride

Cat. No.: B2467922

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SC144 hydrochloride is a first-in-class, orally active small-molecule inhibitor of glycoprotein 130 (gp130), a co-receptor for the interleukin-6 (IL-6) family of cytokines.[1][2][3][4] By binding to gp130, SC144 induces its phosphorylation and deglycosylation, which subsequently abrogates the phosphorylation and nuclear translocation of STAT3.[1][2][3][4][5] This disruption of the gp130/STAT3 signaling pathway inhibits the expression of various downstream target genes, including Bcl-2, Bcl-XL, and survivin, ultimately leading to the induction of apoptosis in cancer cells.[5] This protocol provides a detailed method for the preparation, storage, and handling of **SC144 hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro research applications.

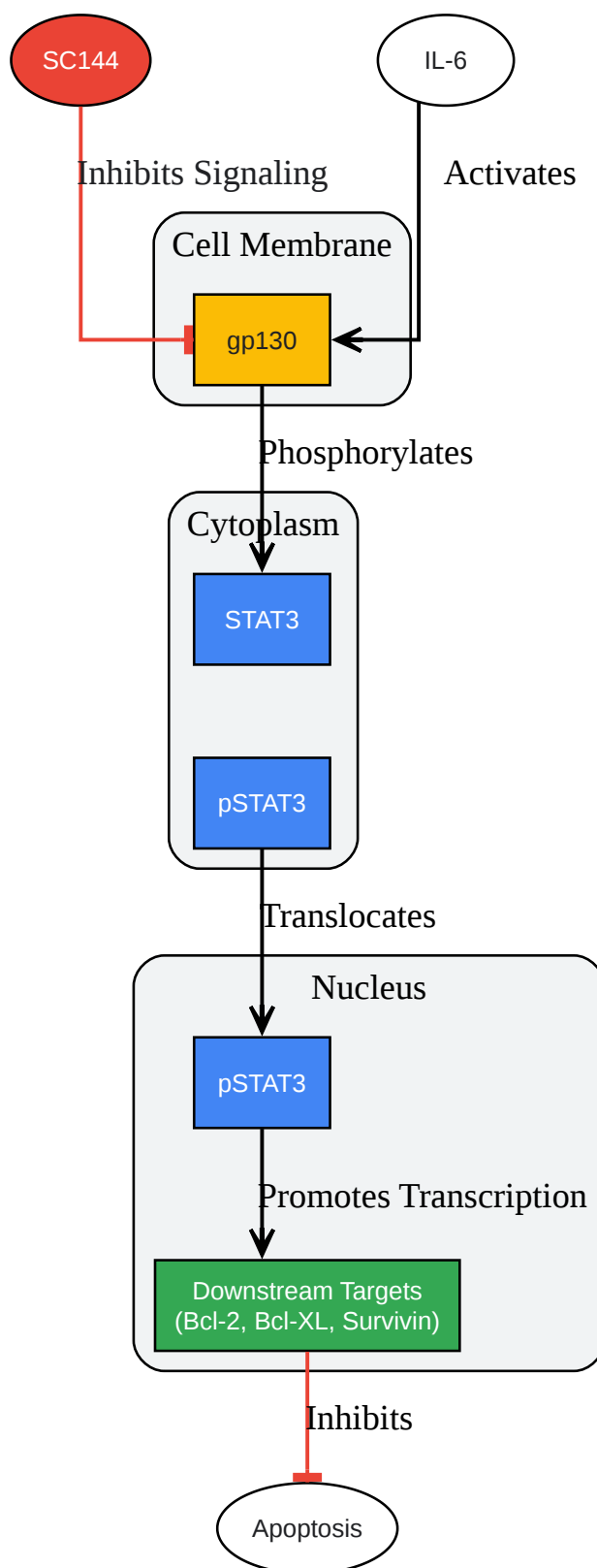
Physicochemical and Solubility Data

Proper preparation of a stock solution requires accurate information regarding the compound's properties. The key data for **SC144 hydrochloride** are summarized below. It is crucial to use fresh, anhydrous DMSO, as its hygroscopic nature can significantly reduce the solubility of the compound.[5][6]

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₁ FN ₆ O · HCl	[1][7]
Molecular Weight	358.76 g/mol	[1][2][6][8]
CAS Number	917497-70-2	[1][2][6][7]
Appearance	Light yellow to gray crystalline solid	[6][7]
Solubility in DMSO	10 mg/mL to 65 mg/mL (27.87 mM to 201.67 mM)	[5][6][9]
Water Solubility	Insoluble	[5][6]

SC144 Signaling Pathway

SC144 hydrochloride exerts its biological effect by targeting the gp130 signaling cascade, a critical pathway in immuno-oncology. The diagram below illustrates the mechanism of inhibition.



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Caption: SC144 inhibits the IL-6/gp130/STAT3 signaling pathway.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **SC144 hydrochloride** in DMSO.

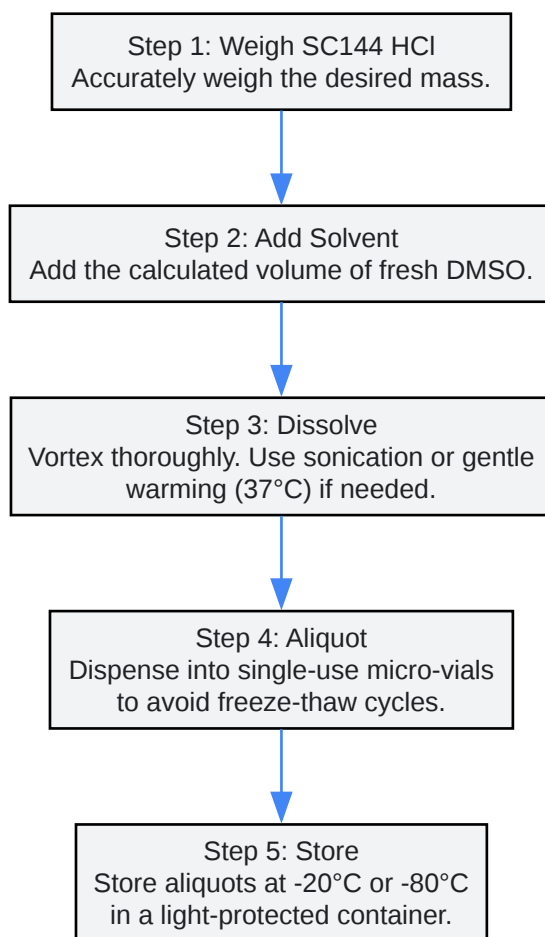
Materials and Equipment

- **SC144 hydrochloride** powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Handle **SC144 hydrochloride** in a well-ventilated area or chemical fume hood.
- Wear appropriate PPE to avoid inhalation and contact with skin and eyes.[\[10\]](#)
- Refer to the Safety Data Sheet (SDS) for complete handling and disposal information.[\[10\]](#)

Stock Solution Preparation Workflow



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Caption: Workflow for preparing **SC144 hydrochloride** stock solution.

Step-by-Step Procedure

- Calculation: To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 358.76 \text{ (g/mol)} / 1000$
 - Example for 1 mL: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mM} \times 358.76 / 1000 = 3.5876 \text{ mg}$.
- Weighing: Accurately weigh 3.59 mg of **SC144 hydrochloride** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolving: Add 1.0 mL of fresh, anhydrous DMSO to the vial.

- **Mixing:** Close the vial tightly and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming at 37°C or brief sonication can be applied to facilitate the process.^[11] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.^{[5][6]}

Preparation of Different Stock Concentrations

The following table provides the required mass of **SC144 hydrochloride** for preparing common stock concentrations.

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.36 mg	1.80 mg	3.59 mg
5 mM	1.80 mg	8.97 mg	17.94 mg
10 mM	3.59 mg	17.94 mg	35.88 mg

Storage and Stability

Proper storage is critical to maintain the chemical integrity and activity of **SC144 hydrochloride**.

Form	Storage Temperature	Duration	Recommendations
Powder	-20°C	≥ 3 years	Store in a dry, dark place.[5][7]
DMSO Stock Solution	-20°C	1 month	Aliquot to avoid freeze-thaw cycles.[6][10] Keep sealed and away from moisture.
DMSO Stock Solution	-80°C	6 months to 1 year	Preferred method for long-term storage.[5][6][10]

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- To cite this document: BenchChem. [Application Note: Preparation of SC144 Hydrochloride Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2467922#protocol-for-preparing-sc144-hydrochloride-stock-solution-in-dmsol]

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